

An In-depth Technical Guide to the Physical Properties of 4-Bromoindole

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Compound of Interest

Compound Name: 4-Bromoindole

Cat. No.: B015604

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **4-Bromoindole** (CAS No: 52488-36-5), a versatile heterocyclic compound. Its unique structure, featuring a bromine substituent at the 4-position of the indole ring, makes it a crucial building block in organic synthesis, particularly for pharmaceuticals, agrochemicals, and advanced materials.^{[1][2]} This document details its physical characteristics, experimental protocols for their determination, and relevant chemical pathways to support research and development activities.

Core Physical and Chemical Properties

4-Bromoindole is typically a clear, light yellow to dark brown liquid or a pale yellow to brown solid, depending on its purity and the ambient temperature.^{[1][2][3]} It possesses a slight, characteristic odor.^[3] The compound's reactivity, particularly at the bromine-substituted position, makes it a valuable intermediate for creating more complex molecules through reactions like cross-coupling.^{[1][4]}

Data Presentation: Physical and Spectroscopic Properties

The quantitative physical and spectroscopic data for **4-Bromoindole** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₈ H ₆ BrN
Molecular Weight	196.04 g/mol [5][6]
Appearance	Light yellow to brown liquid; Pale yellow to brown solid[3]
Melting Point	15-17 °C [7][8][9][10]
Boiling Point	283-285 °C (at 760 mmHg)[11]; 96 °C (at 1 Torr) [8][12]
Density	1.563 - 1.66 g/cm ³ at 25 °C [5][7]
Refractive Index	n _{20/D} 1.655 [7][9]
Flash Point	110 °C (230 °F) - closed cup [5][10]
Solubility	Sparingly soluble in water.[3] Soluble in Chloroform, DMSO (Slightly), Ethyl Acetate, ethanol, and acetone.[3][7][11]
pKa	16.07 ± 0.30 (Predicted)[7][9]
LogP	2.93040 - 3.4 [6][7]
¹ H NMR Spectrum	Data available [13]
¹³ C NMR Spectrum	Data available [6][14]
IR Spectrum	Data available [6][15]
Mass Spectrum (GC-MS)	Data available [6][16]

Experimental Protocols

Detailed methodologies for determining key physical properties are provided below. These protocols are standard procedures for organic compounds and are applicable to **4-Bromoindole**.

Melting Point Determination (Thiele Tube Method)

The melting point is a critical indicator of a compound's purity. Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C.[\[17\]](#)

Materials:

- **4-Bromoindole** sample
- Capillary tubes (sealed at one end)
- Thiele tube
- High-boiling point liquid (e.g., mineral oil, silicone oil)
- Thermometer (calibrated)
- Bunsen burner or other heat source
- Rubber band or wire for attaching the capillary tube

Procedure:

- **Sample Preparation:** A small amount of solid **4-Bromoindole** is finely powdered. The open end of a capillary tube is pressed into the powder. The tube is then tapped gently on a hard surface to pack the powder into the sealed end, aiming for a sample height of 1-2 mm.[\[18\]](#)
- **Apparatus Setup:** The capillary tube is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.[\[17\]](#)
- **Heating:** The thermometer and attached capillary tube are suspended in a Thiele tube filled with a high-boiling point oil. The side arm of the Thiele tube is gently heated.[\[17\]](#) This design promotes convection currents, ensuring uniform temperature distribution throughout the oil.
[\[17\]](#)
- **Observation:** The temperature is increased slowly, at a rate of about 1-2°C per minute, especially when approaching the expected melting point.[\[17\]](#)
- **Data Recording:** Two temperatures are recorded:

- The temperature at which the first drop of liquid appears (the beginning of melting).
- The temperature at which the last solid crystal disappears (completion of melting).
- Reporting: The recorded range constitutes the melting point of the sample. For accuracy, the determination should be repeated with fresh samples until consistent values are obtained.

Solubility Determination

Solubility tests provide insights into the polarity and functional groups present in a molecule.

[19] The general principle "like dissolves like" is a useful guideline; polar solutes dissolve in polar solvents, and non-polar solutes dissolve in non-polar solvents.[20]

Materials:

- **4-Bromoindole** sample (approx. 25 mg or 0.05 mL per test)
- Set of small test tubes
- Graduated pipettes or droppers
- Vortex mixer or stirring rods
- Solvents for testing:
 - Water (H₂O)
 - 5% Sodium Hydroxide (NaOH) solution
 - 5% Sodium Bicarbonate (NaHCO₃) solution
 - 5% Hydrochloric Acid (HCl) solution
 - Organic solvents (e.g., ethanol, acetone, chloroform, ethyl acetate)[3]

Procedure:

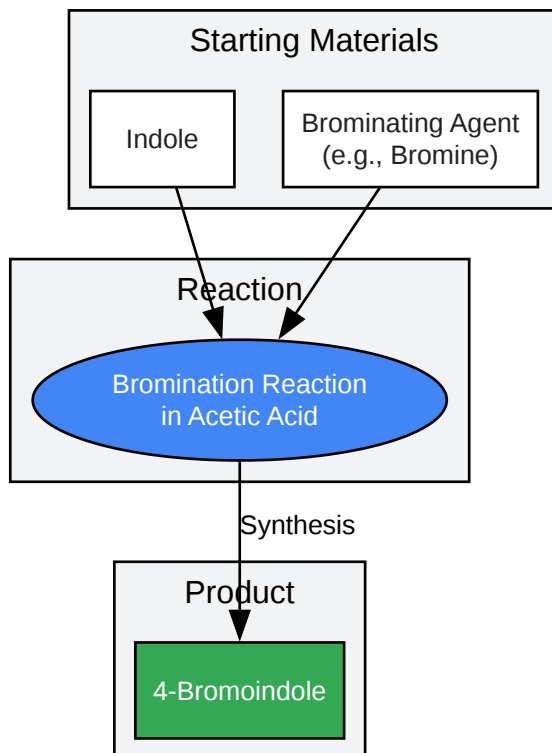
- Sample Addition: Place approximately 25 mg of **4-Bromoindole** into a small, clean test tube.
[19]

- Solvent Addition: Add 0.75 mL of the chosen solvent to the test tube in small portions (e.g., 0.25 mL at a time).^[19]
- Mixing: After each addition, shake the test tube vigorously for 10-20 seconds to ensure thorough mixing.^{[19][21]}
- Observation: Observe the mixture closely. The compound is considered "soluble" if it dissolves completely, forming a homogeneous solution. If any solid particles remain, it is deemed "insoluble" or "sparingly soluble."
- Systematic Testing:
 - Begin with water to assess polarity.^[22]
 - If insoluble in water, proceed to test with aqueous acid (5% HCl) and base (5% NaOH) solutions to identify any acidic or basic functional groups.^[23]
 - Test solubility in various organic solvents to further characterize its properties. **4-Bromoindole** is known to be highly soluble in solvents like ethanol, acetone, and chloroform.^{[3][7]}
- Reporting: Record the results for each solvent as soluble, sparingly soluble, or insoluble.

Mandatory Visualizations

The following diagrams, created using the DOT language, illustrate key workflows and relationships relevant to **4-Bromoindole**.

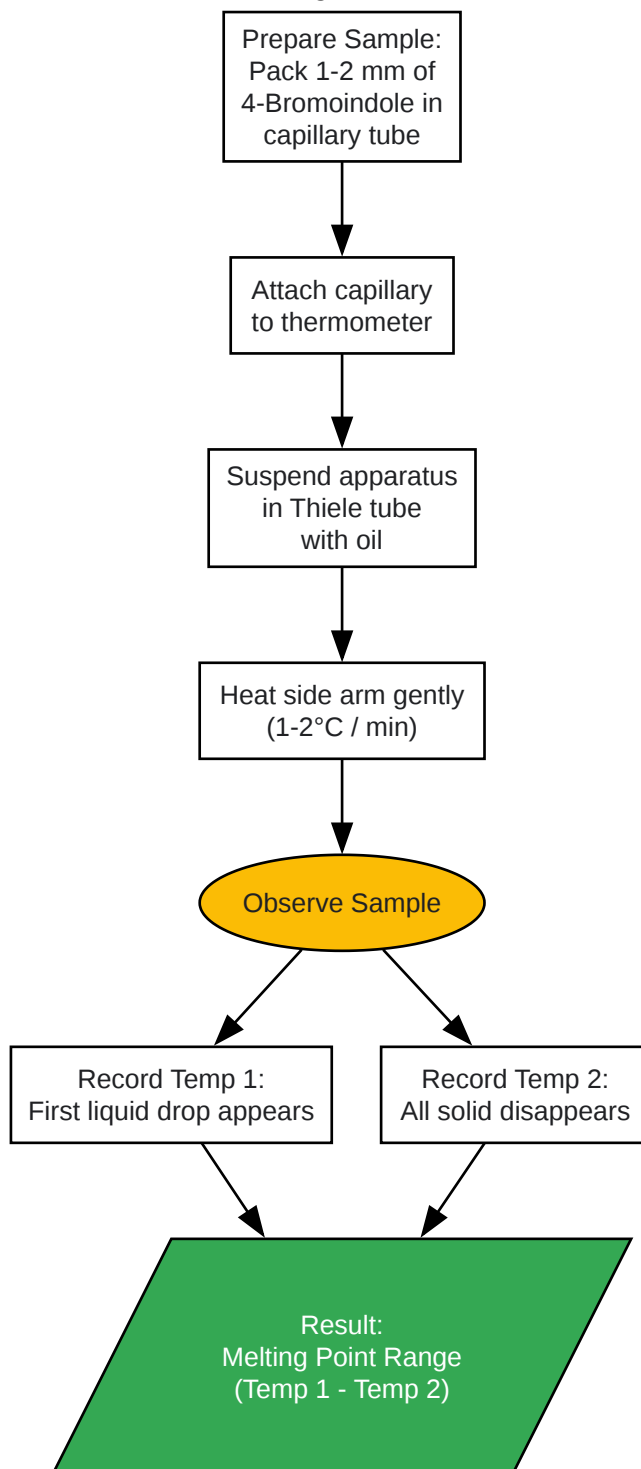
General Synthesis of 4-Bromoindole



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General synthesis pathway for **4-Bromoindole**.

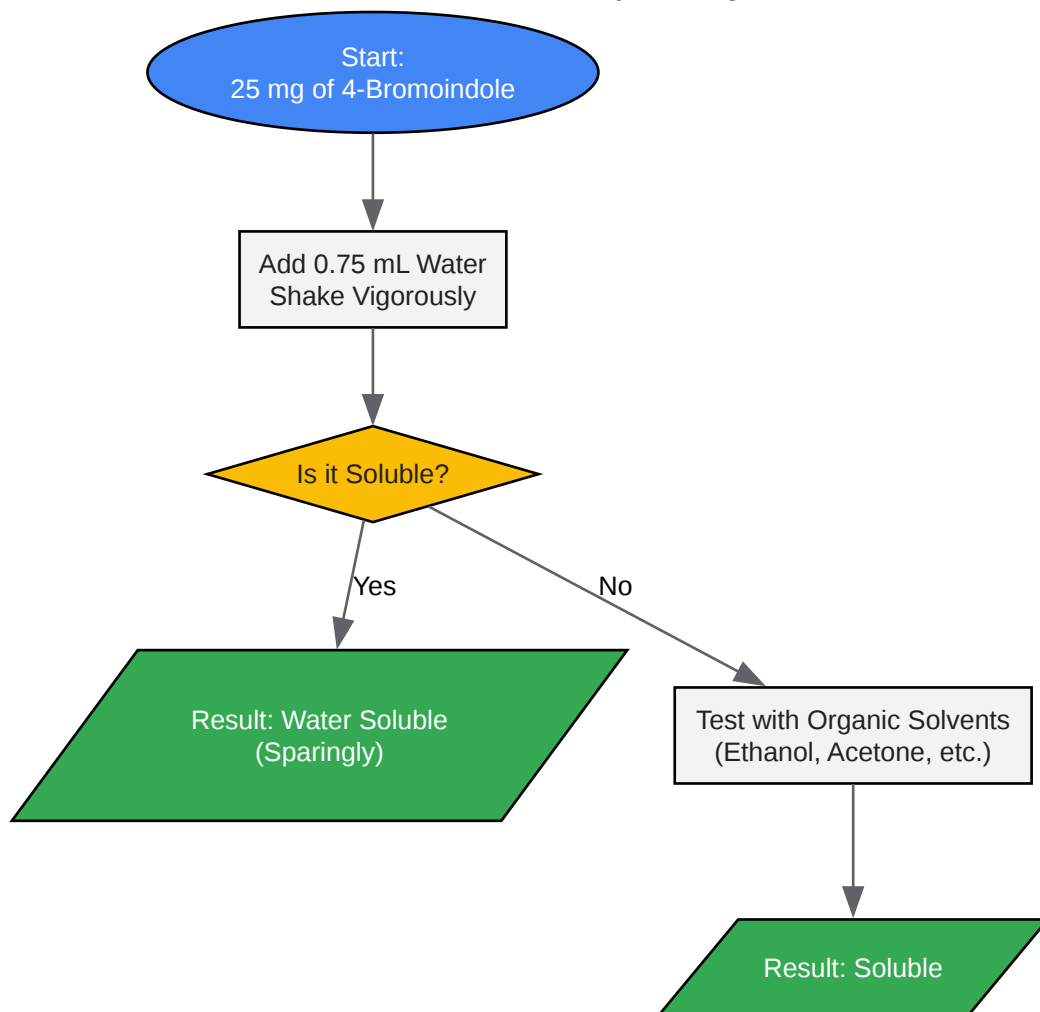
Workflow for Melting Point Determination



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Experimental workflow for determining melting point.

Workflow for Solubility Testing



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Experimental workflow for determining solubility.

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